

An In-depth Technical Guide to Mycosubtilin: Chemical Structure, Isoforms, and Analysis

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Compound of Interest

Compound Name: *Mycosubtilin*

Cat. No.: *B072517*

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Introduction

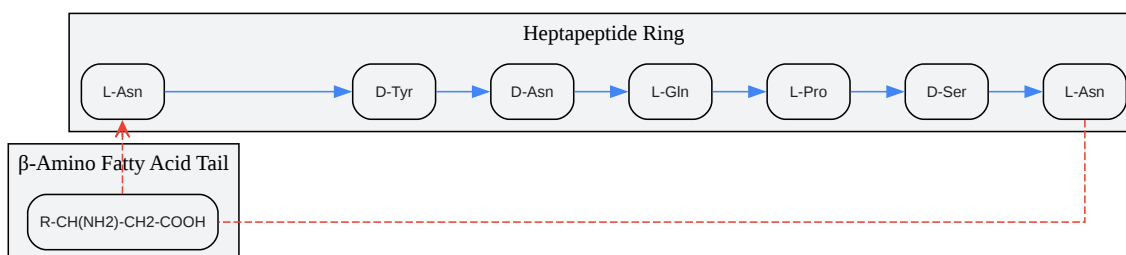
Mycosubtilin is a potent antifungal lipopeptide belonging to the iturin family, produced by various strains of *Bacillus subtilis*.^[1] Its broad-spectrum activity against pathogenic fungi and yeasts has garnered significant interest in the fields of agriculture, food preservation, and medicine. This technical guide provides a comprehensive overview of the chemical structure of **mycosubtilin**, its known isoforms, detailed experimental protocols for its analysis, and a summary of key quantitative data.

Chemical Structure of Mycosubtilin

Mycosubtilin is a cyclic lipopeptide composed of a heptapeptide ring linked to a β -amino fatty acid. The peptide moiety has the amino acid sequence L-Asn-D-Tyr-D-Asn-L-Gln-L-Pro-D-Ser-L-Asn.^[1] This cyclic structure is crucial for its biological activity, contributing to its ability to disrupt fungal cell membranes.

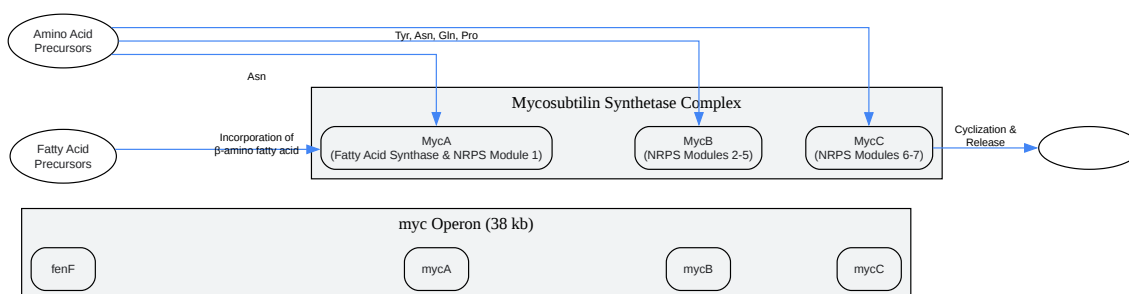
The core chemical structure of **mycosubtilin** is depicted below:

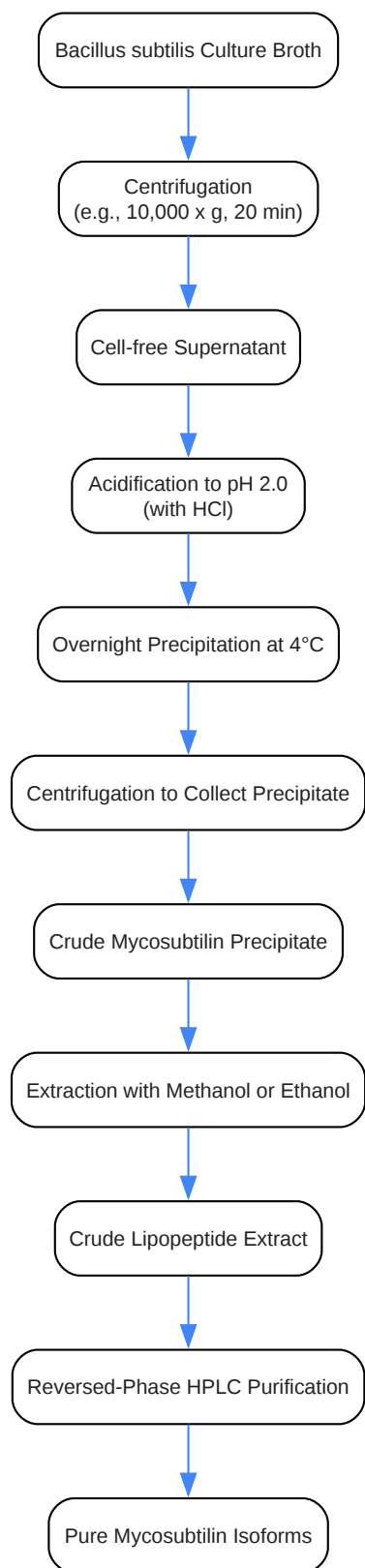
Core chemical structure of mycosubtilin.



Biosynthesis pathway of mycosubtilin.

Ser, Asn





Workflow for mycosubtilin extraction.

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References

- 1. Bioinformatics Modelling and Metabolic Engineering of the Branched Chain Amino Acid Pathway for Specific Production of Mycosubtilin Isoforms in *Bacillus subtilis* - PMC [pmc.ncbi.nlm.nih.gov]
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